

A Technical Guide to the Terrestrial Abundance and Geological Formation of Helium

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This technical guide provides an in-depth exploration of the terrestrial abundance of **helium** and the complex geological processes governing its formation, migration, and accumulation. As a critical and non-renewable resource with unique properties vital for numerous scientific and medical applications—including cryogenics for MRI scanners, gas chromatography, and controlled atmospheres in research and manufacturing—a thorough understanding of its geological origins is paramount.

Terrestrial Abundance of Helium

Helium is the second most abundant element in the universe but is relatively scarce on Earth. Its low mass and inert nature allow it to escape Earth's gravity once it reaches the atmosphere. The majority of terrestrial **helium** is radiogenic, produced within the Earth's crust and mantle over geological timescales. Its concentration varies significantly across different terrestrial reservoirs.

Data on Helium Abundance

The following tables summarize the quantitative abundance of **helium** and its parent radioactive elements in various terrestrial environments.

Table 1: Abundance of **Helium** in Terrestrial Reservoirs

Reservoir	Abundance (by volume/mass)	Notes
Atmosphere	5.2 ppmv (parts per million by volume)[1]	Constant loss to space is balanced by outgassing from the crust.
Continental Crust	~8 ppb (parts per billion by mass) / 0.008 ppm[2][3][4]	Primarily produced and trapped within crustal rocks before migration.
Seawater	~4 ppt (parts per trillion by mass)[3]	Very low concentration due to limited solubility and escape to the atmosphere.
Natural Gas Reservoirs	0.01% to >7% by volume[2]	Economically viable sources are typically those with concentrations >0.3%.[5]

Table 2: **Helium** Concentration in Selected Natural Gas Fields

Field/Region	Country	Helium Concentration (% by volume)
Hugoton-Panhandle	USA (KS, OK, TX)	0.2% - 1.18%[3]
Riley Ridge (LaBarge)	USA (Wyoming)	~0.6%[6]
North Field	Qatar	~0.04%[6]
Hassi R'Mel	Algeria	~0.17%
Orenburg	Russia	~0.05%
Sichuan Basin	China	0.01% - 0.1%[7]
Dexter, Kansas (Historic)	USA (Kansas)	1.84% (Discovered 1903)[2][3]

Table 3: Typical Uranium and Thorium Concentrations in Source Rocks

Rock Type	Uranium (ppm by mass)	Thorium (ppm by mass)
Granite (Average)	3 - 5	15 - 25
Granite (Uraniferous)	15 - 100+[8][9][10]	20 - 60+[8][9][10]
Shale (Average)	~3.7	~12
Sandstone	0.5 - 2	1.5 - 6

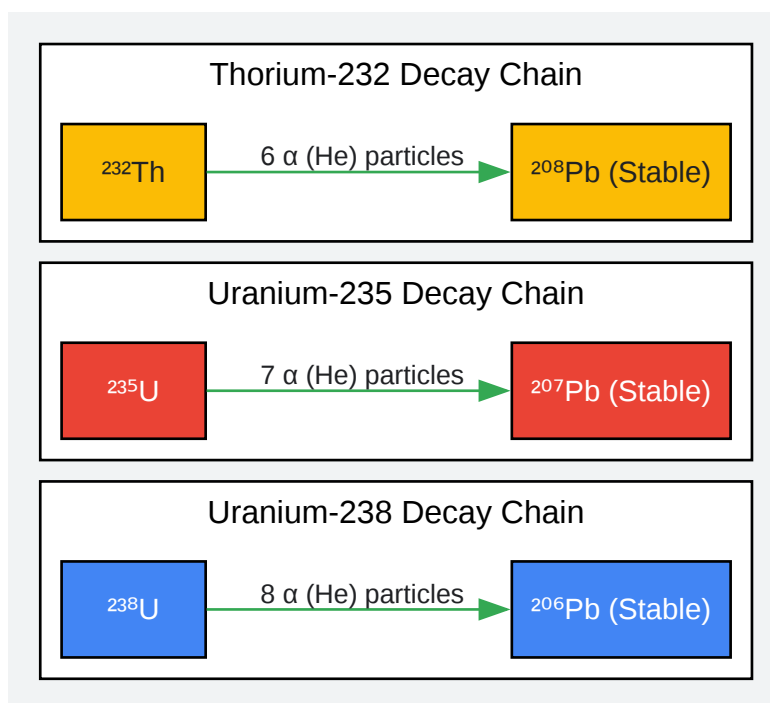
Geological Formation of Helium

Terrestrial **helium** (specifically the isotope ^4He) is primarily a product of the natural radioactive decay of heavy elements, principally uranium (^{238}U , ^{235}U) and thorium (^{232}Th), found within the Earth's crust and mantle.[1] This process, known as alpha decay, releases alpha particles, which are equivalent to a **helium** nucleus (two protons and two neutrons). Upon capturing two electrons from the surrounding rock, a stable **helium** atom is formed.[2]

Radioactive Decay Pathways

The generation of radiogenic **helium** is a slow, continuous process governed by the long half-lives of its parent isotopes. The three primary decay chains contributing to terrestrial **helium** are:

- Uranium-238 (^{238}U): Decays to Lead-206 (^{206}Pb) through a series of 14 steps, releasing a total of 8 alpha particles.
- Uranium-235 (^{235}U): Decays to Lead-207 (^{207}Pb) in 11 steps, releasing a total of 7 alpha particles.
- Thorium-232 (^{232}Th): Decays to Lead-208 (^{208}Pb) through 10 steps, releasing a total of 6 alpha particles.



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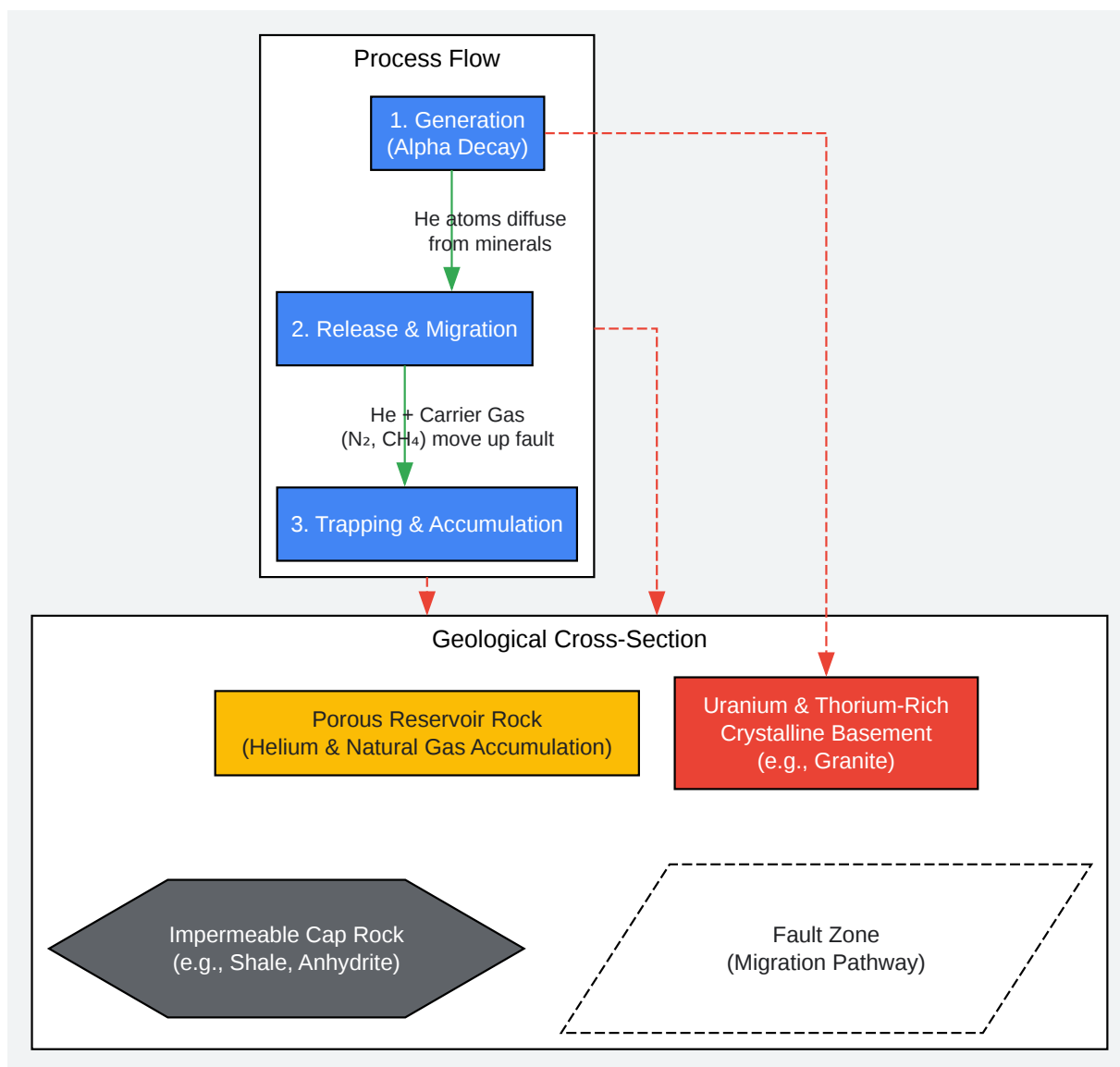
Caption: Primary radioactive decay chains producing terrestrial **helium-4**.

Accumulation and Trapping

The formation of an economically viable **helium** reservoir is a complex geological process requiring a specific combination of factors. This process is often analogous to the formation of natural gas fields.

- **Source Rock:** **Helium** is generated within ancient, crystalline basement rocks, such as granites and gneisses, that are rich in uranium and thorium.^[1]
- **Release & Migration:** Over millions of years, the accumulated **helium** atoms diffuse out of the mineral crystals where they were formed. Tectonic activity, heat, and fracturing of these basement rocks create pathways, such as deep-seated faults, that allow the highly mobile **helium** to migrate upwards.
- **Carrier Gas & Transport:** **Helium** rarely accumulates on its own. It is typically transported from the source rock dissolved in groundwater or entrained in a carrier gas, most commonly nitrogen (N_2) or methane (CH_4).

- Reservoir Rock: The **helium** and its carrier gas migrate into a porous and permeable rock layer, such as sandstone or a fractured carbonate, where they can accumulate.
- Cap Rock (Seal): An impermeable layer of rock, such as shale, salt, or anhydrite, must overlie the reservoir rock to prevent the extremely light and mobile **helium** from escaping to the surface and into the atmosphere.
- Preservation: The geological trap must remain stable over geological time to retain the accumulated gases.



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Caption: Geological model for the formation and trapping of a **helium** reservoir.

Experimental Protocols

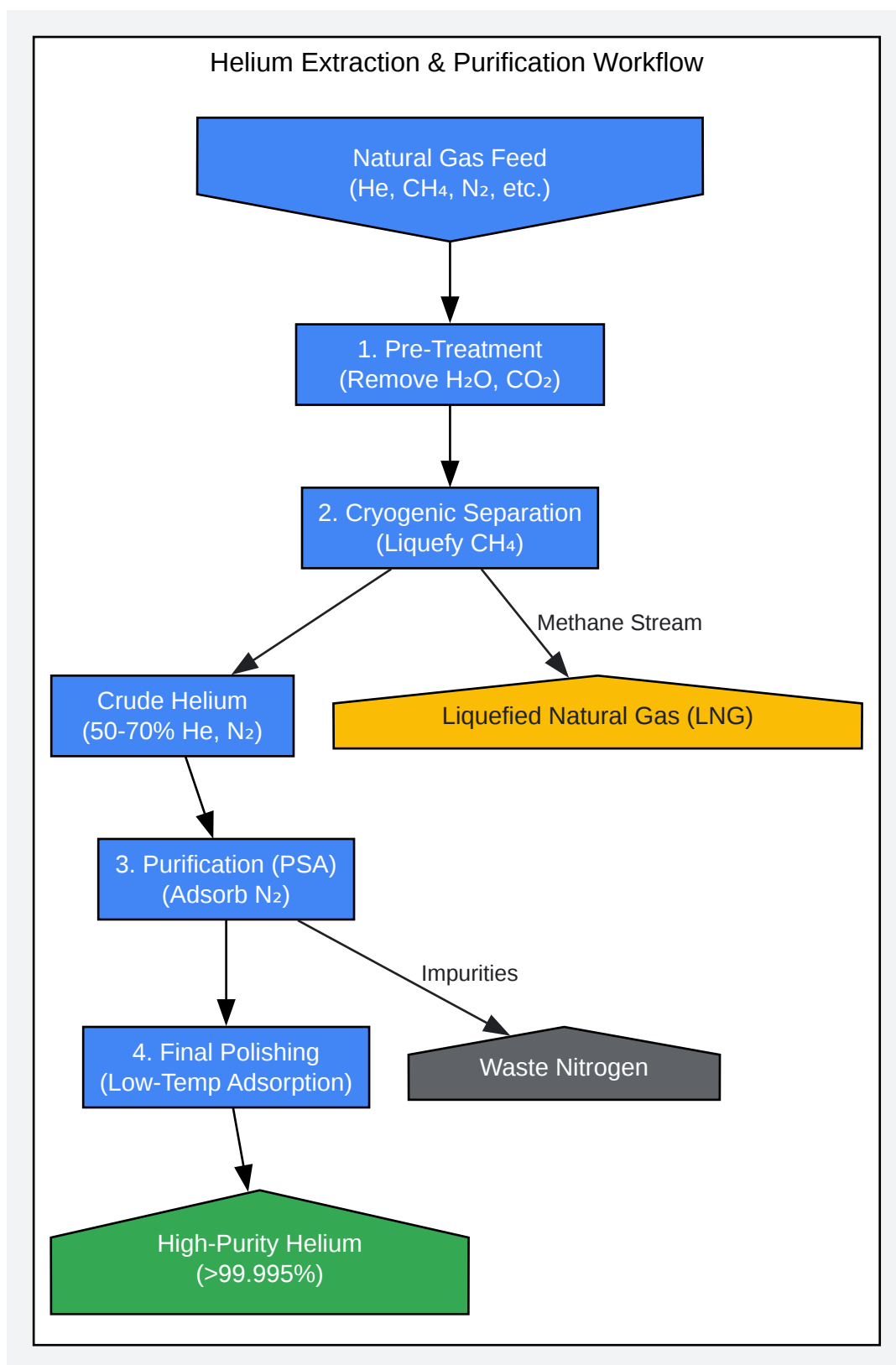
The extraction and analysis of **helium** require specialized methodologies due to its unique physical properties, including its inertness and extremely low boiling point.

Helium Extraction and Purification from Natural Gas

Commercially, **helium** is extracted from natural gas streams using several methods, often in combination. The choice of technology depends on the **helium** concentration, the overall composition of the natural gas, and economic factors.

This is the most common method for large-scale **helium** recovery. It leverages the vast difference in boiling points between **helium** (-269°C) and other natural gas components like methane (-161.5°C) and nitrogen (-195.8°C).

- **Pre-treatment:** The raw natural gas stream is treated to remove impurities like water, carbon dioxide, and hydrogen sulfide, which would freeze and damage cryogenic equipment.
- **Liquefaction:** The gas is compressed and cooled in a series of heat exchangers, causing heavier hydrocarbons (propane, butane) and then methane to liquefy and be drained off.
- **Crude Helium Separation:** The remaining gas stream, now significantly enriched in **helium** and nitrogen, is cooled further until the nitrogen liquefies. The gaseous **helium**, which remains in its vapor phase, is collected as "crude **helium**" (typically 50-70% purity).
- **Purification:** The crude **helium** is further purified. This is often a hybrid process involving:
 - **Pressure Swing Adsorption (PSA):** The crude **helium** is passed under pressure through vessels containing adsorbents (like activated carbon or zeolites) that selectively capture remaining impurities.
 - **Final Cryogenic Step:** The pressurized, purer **helium** is cooled with liquid nitrogen to condense most remaining nitrogen, followed by a final pass through an adsorbent bed cooled by the purified **helium** itself to achieve 99.999% purity.



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Caption: Workflow for cryogenic extraction and purification of **helium**.

Membrane technology is effective for bulk separation or as an initial enrichment step.

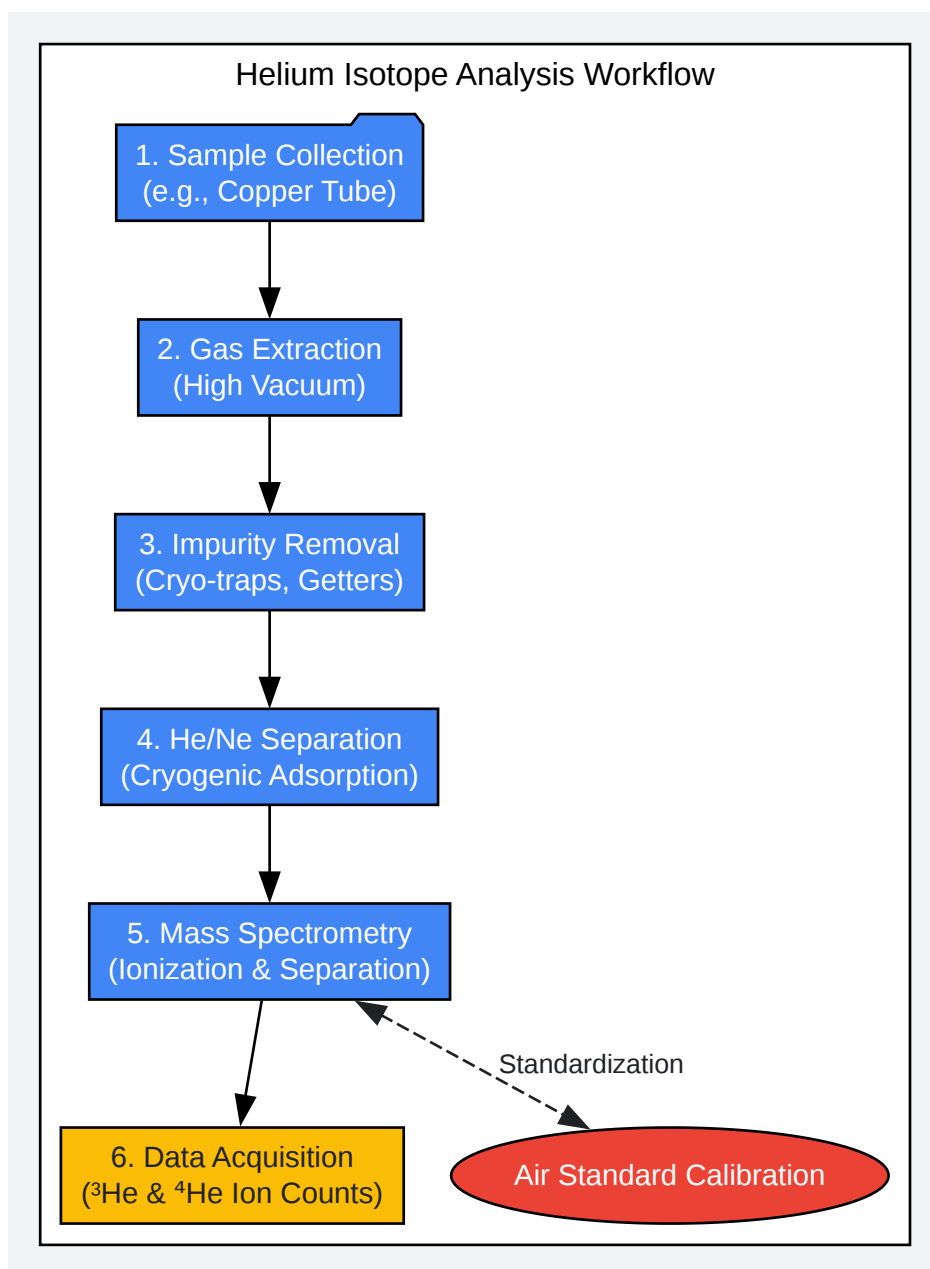
- Principle: The process uses bundles of hollow-fiber polymeric membranes. **Helium**, being a very small molecule, selectively passes through (permeates) the membrane material faster than larger molecules like methane and nitrogen.
- Operation: The high-pressure natural gas feed flows along one side of the membrane. A **helium**-rich "permeate" stream is collected at low pressure on the other side, while a **helium**-depleted "retentate" stream continues at high pressure.
- Application: This method is often used in multi-stage systems or combined with PSA to achieve high purity, as a single pass does not typically produce pipeline-grade **helium**.[\[11\]](#)

Isotopic Analysis of Helium

Determining the isotopic ratio of **helium** ($^3\text{He}/^4\text{He}$) is crucial for identifying its origin (crustal, mantle, or atmospheric). The standard method is mass spectrometry.

- Sample Collection: Gas samples are collected in **helium**-impermeable containers, such as sealed copper tubes or specialized glass flasks, to prevent atmospheric contamination.[\[12\]](#)
- Gas Extraction (for dissolved samples): For samples dissolved in water, the water is transferred to a vacuum extraction line. The dissolved gases are quantitatively extracted under vacuum and transferred into a flame-sealed glass ampoule.[\[13\]](#)
- Inlet and Purification: The gas sample is introduced into a high-vacuum purification line connected to the mass spectrometer. Chemically active gases (like hydrocarbons, N_2 , O_2) are removed using getters (reactive metal alloys) and cryogenic traps (cold traps cooled with liquid nitrogen) that freeze or adsorb impurities, allowing only noble gases to pass.[\[14\]](#)[\[15\]](#)
- Separation of He and Ne: **Helium** is separated from neon (the other primary noble gas remaining) using a cryogenic trap held at a specific temperature (e.g., $\sim 35\text{ K}$) that adsorbs neon but allows **helium** to pass through to the mass spectrometer.
- Mass Spectrometry: The purified **helium** enters the mass spectrometer, where it is ionized. A magnetic field separates the ions based on their mass-to-charge ratio, allowing for the precise counting of ^3He and ^4He ions by separate detectors.

- Standardization: The system is calibrated by periodically analyzing a standard gas with a known isotopic composition, typically purified atmospheric air, where the $^3\text{He}/^4\text{He}$ ratio is a well-established constant ($R/R_a = 1.384 \times 10^{-6}$).^{[13][16]}



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Caption: Generalized workflow for **helium** isotope analysis via mass spectrometry.

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